

A Head-to-Head Battle of Strobilurins: Fluoxastrobin vs. Trifloxystrobin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Fluoxastrobin

Cat. No.: B061175

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In the competitive landscape of agricultural fungicides, fluoxastrobin and trifloxystrobin stand out as two formidable strobilurin-class compounds. Both are broad-spectrum fungicides valued for their efficacy against a wide array of fungal pathogens.^{[1][2]} This guide offers a detailed, side-by-side comparison of their performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions.

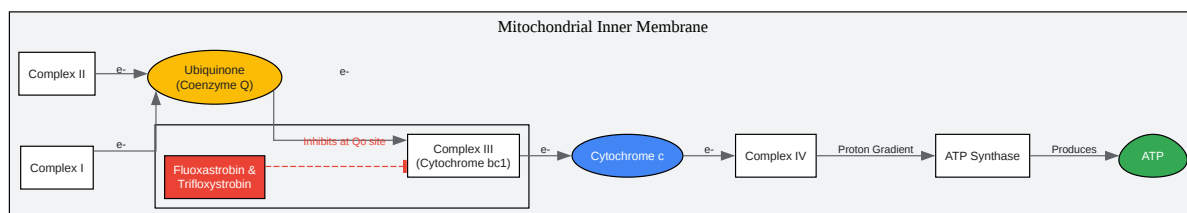
Physicochemical Properties: A Comparative Overview

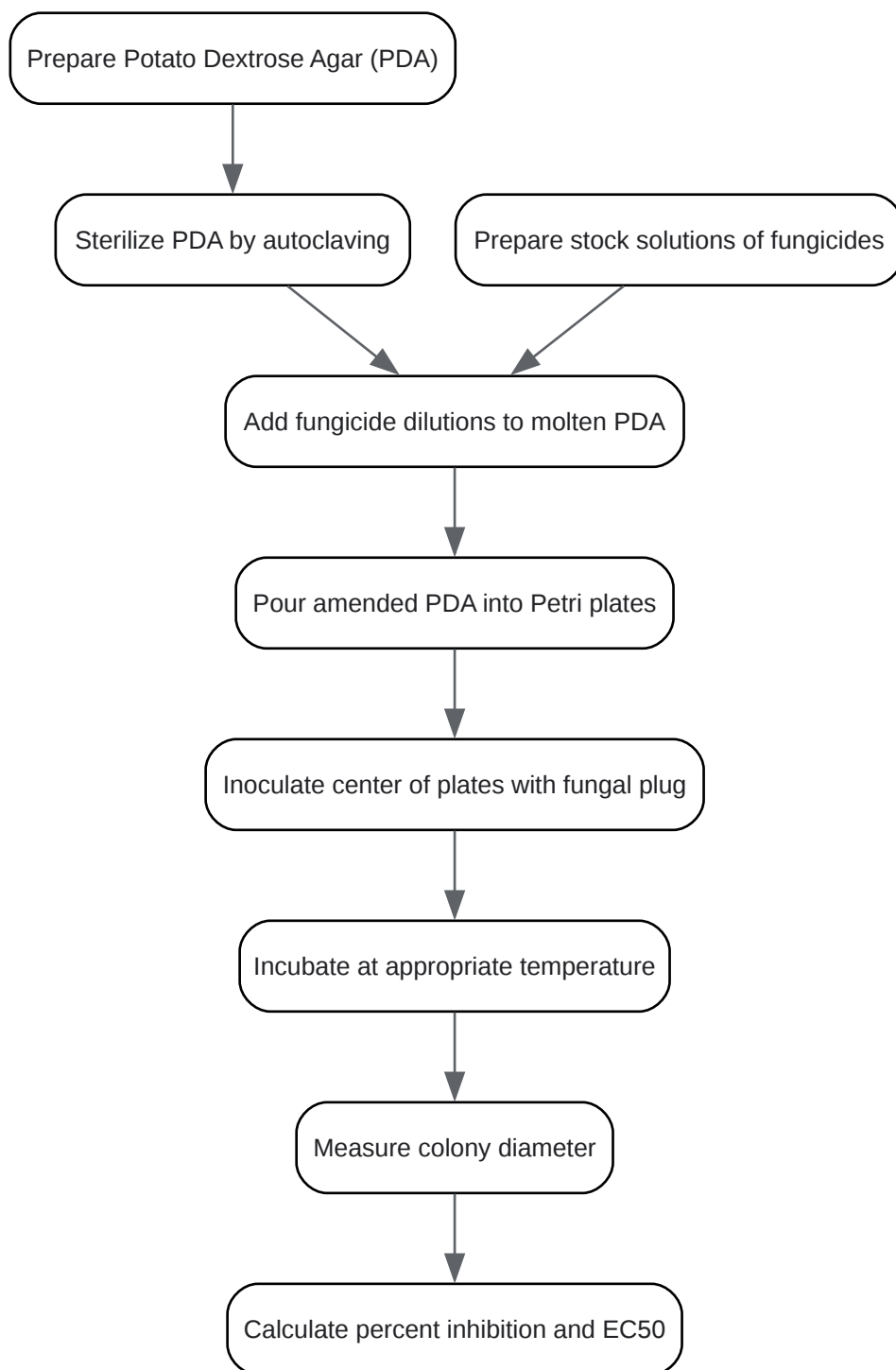
A fundamental understanding of the physicochemical properties of these fungicides is crucial for predicting their environmental fate and bioavailability. Both compounds are synthetic fungicides, with fluoxastrobin being a member of the methoxyimiodihydro-dioxazines and trifloxystrobin belonging to the strobilurin class.^{[1][3]}

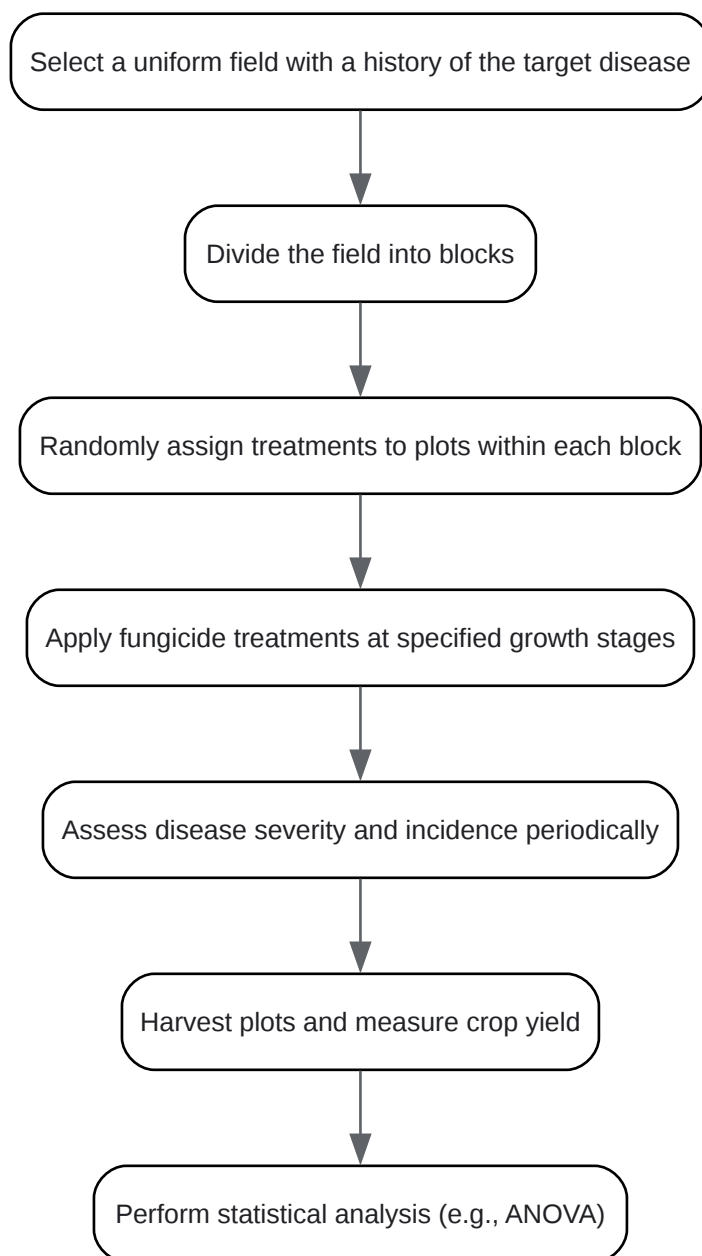
Property	Fluoxastrobin	Trifloxystrobin
Molecular Formula	C ₂₁ H ₁₆ ClFN ₄ O ₅	C ₂₀ H ₁₉ F ₃ N ₂ O ₄
Molecular Weight	458.83 g/mol	408.37 g/mol
Appearance	White crystalline solid	White powder
Melting Point	103-108 °C	72.9 °C
Water Solubility (20°C)	2.29 mg/L (at pH 7)	0.61 mg/L
Log P (octanol/water)	2.86	4.5
Vapor Pressure (20°C)	6 x 10 ⁻¹⁰ Pa	3.4 x 10 ⁻⁶ Pa

Mechanism of Action: A Shared Strategy

Both fluoxastrobin and trifloxystrobin are classified as Quinone outside Inhibitors (QoI).^{[3][4]} Their primary mode of action is the inhibition of mitochondrial respiration in fungal cells. They achieve this by binding to the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial electron transport chain. This binding action blocks the transfer of electrons, thereby disrupting the production of adenosine triphosphate (ATP), the essential energy currency of the cell. The ultimate result is the inhibition of fungal spore germination and mycelial growth.^{[3][4]}







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